

A Technical Guide to the Spectroscopic Analysis of Floxacrine

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Disclaimer: As of late 2025, detailed experimental spectroscopic data for **Floxacrine** is not readily available in the public scientific literature. This guide provides the confirmed chemical structure of **Floxacrine** and outlines the standard methodologies and expected spectroscopic characteristics based on its structure and the analysis of related acridinedione compounds. The quantitative data presented herein is predictive and intended for illustrative purposes.

Introduction to Floxacrine

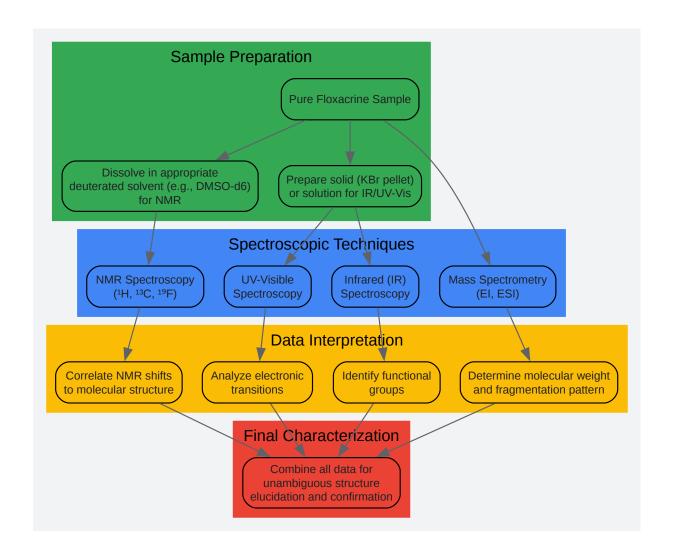
Floxacrine is a chemical compound with the molecular formula C₂₀H₁₃ClF₃NO₃.[1] Its systematic IUPAC name is 7-chloro-10-hydroxy-3-[4-(trifluoromethyl)phenyl]-3,4-dihydro-2H-acridine-1,9-dione.[1] The structure of **Floxacrine** is characterized by a tricyclic acridinedione core, substituted with a chloro group, a hydroxy group, and a trifluoromethylphenyl group. This complex structure with multiple functional groups gives rise to distinct spectroscopic signatures that are crucial for its identification and characterization.

This technical guide details the standard spectroscopic protocols for the analysis of **Floxacrine**, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), Infrared (IR) spectroscopy, and Ultraviolet-Visible (UV-Vis) spectroscopy.

Chemical Structure of Floxacrine

The chemical structure of **Floxacrine** is fundamental to interpreting its spectroscopic data.





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References

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